

Spectroscopic Characterization of 2-Iodophenylboronic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Iodophenylboronic acid

CAS No.: 1008106-86-2

Cat. No.: B1360912

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key spectroscopic data for **2-Iodophenylboronic acid** ($C_6H_5B(OH)_2$), a versatile reagent in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions. Understanding its spectroscopic profile is crucial for identity confirmation, purity assessment, and reaction monitoring. This document outlines the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, provides generalized experimental protocols, and illustrates a typical analytical workflow.

Chemical Structure and Properties

- IUPAC Name: (2-iodophenyl)boronic acid[1]
- CAS Number: 1008106-86-2[2][3]
- Molecular Formula: $C_6H_5B(OH)_2$ [1][4]
- Molecular Weight: 247.83 g/mol [1][2][3]

- Monoisotopic Mass: 247.95056 Da[1]
- Appearance: Typically a solid[2]
- Melting Point: 189-194 °C[2][3]

Spectroscopic Data

The following sections present the predicted and characteristic spectroscopic data for **2-Iodophenylboronic acid**. It is important to note that boronic acids can exist in equilibrium with their cyclic anhydride trimers (boroxines), which can lead to broader signals in NMR and additional peaks in IR and MS.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a primary tool for the structural elucidation of **2-Iodophenylboronic acid**. Spectra are typically recorded in deuterated solvents such as DMSO-d₆ or Methanol-d₄.

Table 1: Predicted ¹H NMR Spectroscopic Data for **2-Iodophenylboronic acid**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~8.2 - 8.5	Broad Singlet	2H	B(OH) ₂
~7.8 - 7.9	Doublet of Doublets	1H	Ar-H (ortho to -B(OH) ₂)
~7.4 - 7.5	Triplet of Doublets	1H	Ar-H (para to -I)
~7.1 - 7.2	Triplet of Doublets	1H	Ar-H (meta to -I)
~7.9 - 8.0	Doublet of Doublets	1H	Ar-H (ortho to -I)

Note: The B(OH)₂ protons are exchangeable and may not always be observed or may appear as a very broad signal depending on the solvent and water content.

Table 2: Predicted ¹³C NMR Spectroscopic Data for **2-Iodophenylboronic acid**

Chemical Shift (δ) ppm	Assignment
~145 - 148	C-I
~137 - 139	Ar-C
~132 - 134	Ar-C
~130 - 131	Ar-C
~128 - 129	Ar-C
Not Observed or Broad	C-B(OH) ₂

Note: The carbon atom directly attached to the boron (C-B) often exhibits a very broad signal or may not be observed due to quadrupolar relaxation of the boron nucleus.

Infrared (IR) Spectroscopy

IR spectroscopy is useful for identifying the key functional groups present in the molecule. The spectrum of solid **2-Iodophenylboronic acid** is typically obtained using a KBr pellet.

Table 3: Characteristic IR Absorption Bands for **2-Iodophenylboronic acid**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3500 - 3200	Strong, Broad	O-H stretch (from B(OH) ₂), often indicating hydrogen bonding
3100 - 3000	Medium	Aromatic C-H stretch
1600 - 1585	Medium	Aromatic C=C ring stretch
1500 - 1400	Medium	Aromatic C=C ring stretch
1380 - 1320	Strong	B-O stretch
1100 - 1000	Medium	In-plane C-H bend
900 - 675	Strong	Out-of-plane C-H bend
~750	Strong	C-I stretch

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass and fragmentation pattern of the molecule. Electron Ionization (EI) or Electrospray Ionization (ESI) are common techniques. Due to the propensity of boronic acids to dehydrate, derivatization is sometimes employed for analysis.

Table 4: Predicted Mass Spectrometry Data (m/z) for **2-Iodophenylboronic acid**

m/z Value	Ion Formula	Interpretation
248	$[\text{C}_6\text{H}_6\text{BIO}_2]^+$	Molecular ion (M^+)
230	$[\text{C}_6\text{H}_5\text{BI}(\text{O})]^+$	Loss of H_2O from M^+
204	$[\text{C}_6\text{H}_4\text{I}]^+$	Loss of $\text{B}(\text{OH})_2$ from M^+
127	$[\text{I}]^+$	Iodine cation
77	$[\text{C}_6\text{H}_5]^+$	Phenyl cation (from loss of I and $\text{B}(\text{OH})_2$)

Experimental Protocols

The following are generalized protocols for obtaining the spectroscopic data described above. Instrument parameters should be optimized for the specific equipment used.

NMR Spectroscopy Protocol

- Sample Preparation: Dissolve approximately 5-10 mg of **2-Iodophenylboronic acid** in 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6 , CD_3OD) in a standard 5 mm NMR tube. Sonication may be required to aid dissolution.
- Instrument: A 400 MHz or 500 MHz NMR spectrometer.
- ^1H NMR Acquisition:
 - Pulse Program: Standard single-pulse sequence.
 - Number of Scans: 16-64, depending on concentration.

- Relaxation Delay: 1-2 seconds.
- Spectral Width: 0-12 ppm.
- ^{13}C NMR Acquisition:
 - Pulse Program: Proton-decoupled pulse sequence (e.g., zgpg30).
 - Number of Scans: 1024 or more, as ^{13}C has a low natural abundance.
 - Relaxation Delay: 2-5 seconds.
 - Spectral Width: 0-200 ppm.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decay (FID). Reference the spectrum to the residual solvent peak.

IR Spectroscopy Protocol

- Sample Preparation (KBr Pellet):
 - Grind a small amount (~1-2 mg) of **2-Iodophenylboronic acid** with ~100-200 mg of dry, spectroscopic grade potassium bromide (KBr) using an agate mortar and pestle until a fine, homogeneous powder is obtained.
 - Transfer the powder to a pellet press and apply pressure (typically 8-10 tons) for several minutes to form a transparent or translucent pellet.
- Instrument: Fourier Transform Infrared (FTIR) Spectrometer.
- Acquisition:
 - Place the KBr pellet in the sample holder of the spectrometer.
 - Record a background spectrum of the empty sample compartment.
 - Record the sample spectrum over a range of 4000-400 cm^{-1} .

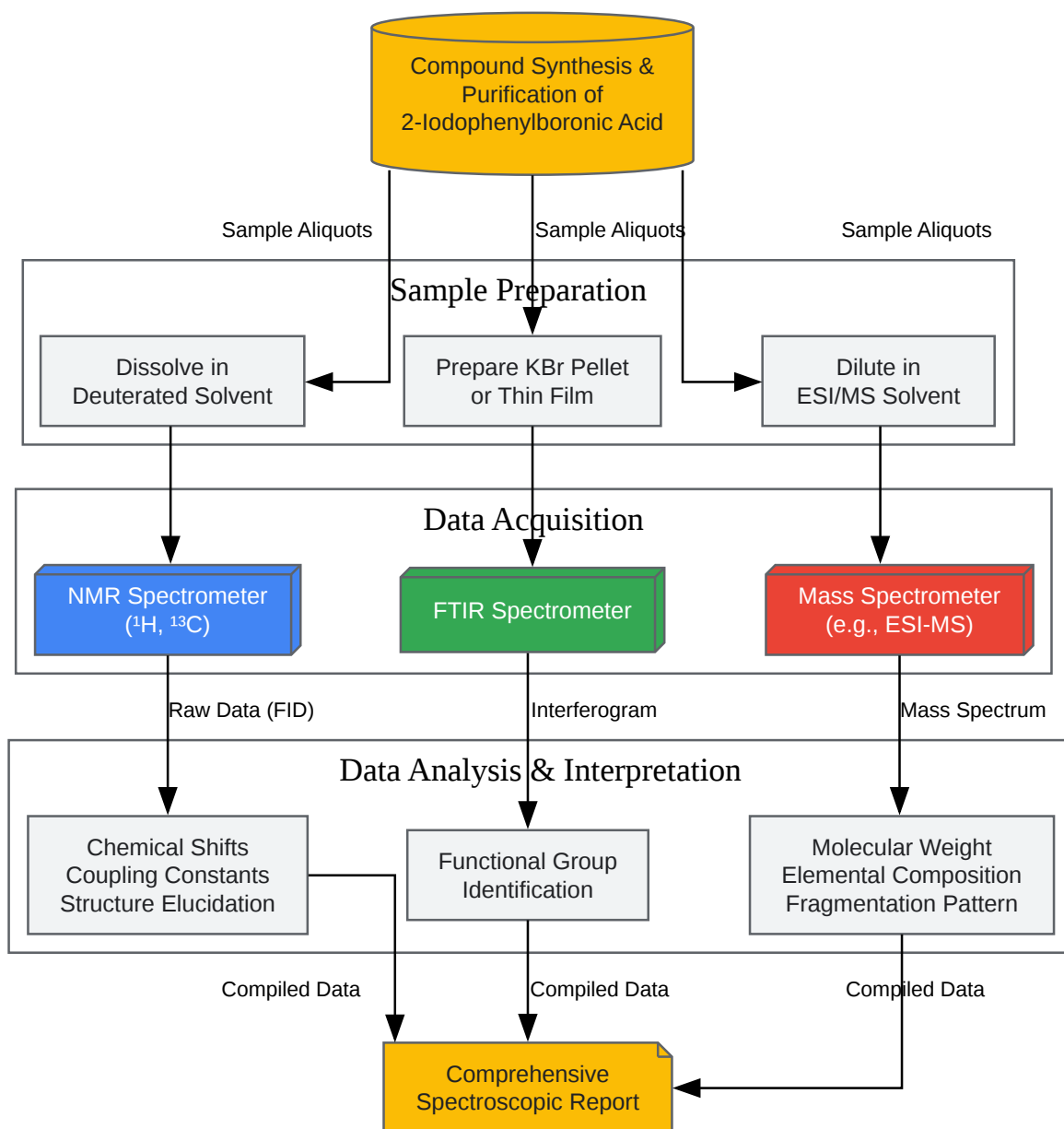
- Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing: The sample spectrum is automatically ratioed against the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (ESI-MS) Protocol

- Sample Preparation: Prepare a dilute solution of **2-Iodophenylboronic acid** (~1-10 µg/mL) in a suitable solvent system, such as a mixture of acetonitrile and water or methanol. A small amount of formic acid (for positive ion mode) or ammonium hydroxide (for negative ion mode) can be added to aid ionization.
- Instrument: An Electrospray Ionization Mass Spectrometer (ESI-MS), often coupled with a liquid chromatograph (LC) or a direct infusion pump.
- Acquisition (Positive Ion Mode):
 - Ionization Mode: Electrospray Ionization (ESI), Positive.
 - Capillary Voltage: 3-4 kV.
 - Nebulizing Gas (N₂): Flow rate and temperature optimized for the instrument.
 - Mass Range: m/z 50-500.
- Data Processing: The resulting mass spectrum will show the mass-to-charge ratio of the ions generated. The molecular ion may be observed as protonated [M+H]⁺ or as adducts with sodium [M+Na]⁺ or potassium [M+K]⁺.

Visualization of Analytical Workflow

The following diagram illustrates a generalized workflow for the spectroscopic analysis of a chemical compound like **2-Iodophenylboronic acid**.



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References

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- [2. 2-Iodophenylboronic acid = 95 1008106-86-2 \[sigmaaldrich.com\]](#)
- [3. 1008106-86-2 CAS MSDS \(2-IODOPHENYLBORONIC ACID\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [4. scbt.com \[scbt.com\]](#)
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